

# Basic Chemical Properties of 2-Methyl-4-Octanone

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## Compound Focus: 2-Methyl-4-octanone

CAS No.: 7492-38-8

Cat. No.: S1896240

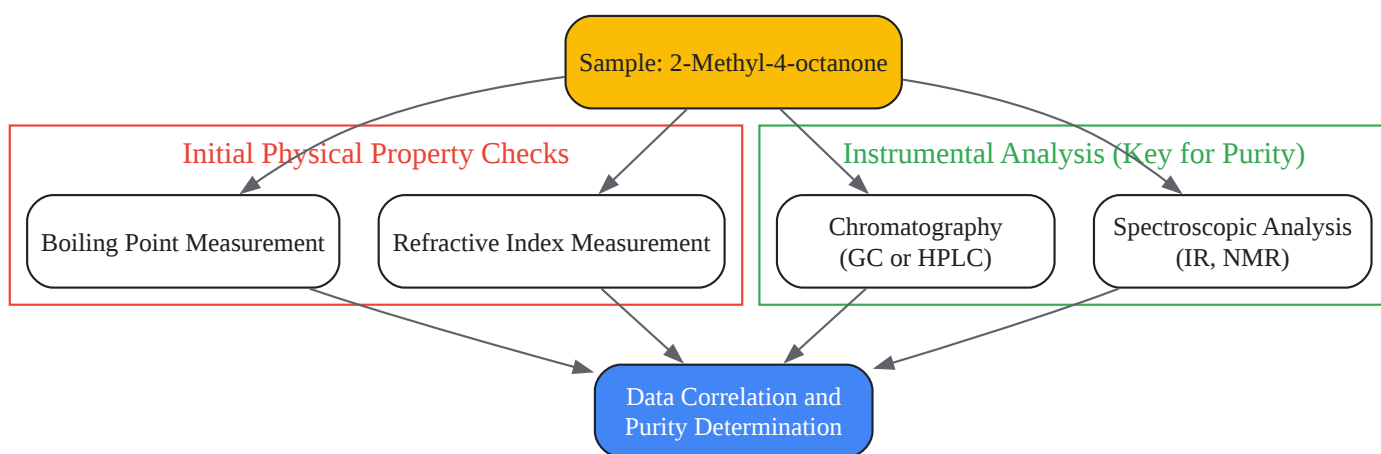
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The table below summarizes the key physical properties and identifiers for **2-Methyl-4-octanone** found in the search results. These specifications are crucial for initial identification and as reference points in analytical procedures [1] [2] [3].

Property	Value / Identifier
CAS Registry Number	7492-38-8 [1] [2] [4]
Molecular Formula	C <sub>9</sub> H <sub>18</sub> O [1] [2] [4]
Molecular Weight	142.24 g/mol [1] [2] [4]
Boiling Point	180°C [1] [3] [5]
Refractive Index (n <sub>20/D</sub> )	1.415 [1] [3]
Purity	99% [1] [3] (one source indicates ≥98% [6])
IUPAC Name	2-methyloctan-4-one [1] [2] [4]
SMILES	CCCCC(=O)CC(C)C [1] [2] [4]

## General Workflow for Purity Assessment

The following diagram outlines a logical workflow for assessing chemical purity using classical and instrumental methods. This general approach can be applied to **2-Methyl-4-octanone**, though specific parameters may need optimization.



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## Frequently Asked Questions & Troubleshooting

**Q1: What are the primary applications of 2-Methyl-4-octanone in research?** This compound is primarily used as a **building block in proteomics research** and as an intermediate in the synthesis of pharmaceuticals [1] [2] [3].

**Q2: How should 2-Methyl-4-octanone be stored to maintain its purity?**

- **Condition:** Store in a **cool, dry place** in a **well-sealed container** [1] [2] [3].
- **Incompatibility:** Keep away from **oxidizing agents** [1] [2] [3]. One source recommends storage at **ambient temperatures** [2] [3].

**Q3: I don't have access to GC-MS. What is a simple initial check for gross contamination?** You can perform a basic **physical property verification**.

- **Procedure:** Accurately measure the **boiling point** and **refractive index** of your purified sample.

- **Expected Values:** The boiling point should be close to **180°C**, and the refractive index (n<sub>20/D</sub>) should be approximately **1.415** [1] [3].
- **Interpretation:** Significant deviations from these values suggest the presence of impurities. However, this method is not sufficient to confirm high purity on its own.

#### Q4: Where can I find reference spectra for this compound?

- **IR Spectrum:** A gas-phase infrared spectrum is available for reference from the **NIST Chemistry WebBook** [4].
- **NMR Guidance:** While a specific spectrum for **2-Methyl-4-octanone** was not found, Sigma-Aldrich provides general tables for identifying common impurities in NMR spectra, which can be a useful analytical tool [7].

## A Note on Experimental Protocols

The search results confirm that **Gas Chromatography (GC)** is a suitable and required method for determining the purity of similar ketones, with an assay requirement of **≥99.5%** for analytical standards [8]. However, the exact experimental parameters for **2-Methyl-4-octanone** were not available.

To develop a detailed protocol, you may need to:

- **Consult Analytical Chemistry Journals** for methods applied to similar aliphatic ketones.
- **Adapt Standard GC Protocols** for neutral organic compounds, optimizing parameters like column type, temperature gradient, and carrier gas flow rate.
- **Use Available Reference Data** from NIST and other chemical databases to build spectral libraries for your analysis [4].

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## References

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